

Bromoacetic anhydride suppliers and purchasing options

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Compound of Interest

Compound Name: *Bromoacetic anhydride*

Cat. No.: *B082147*

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An In-depth Technical Guide to **Bromoacetic Anhydride** for Researchers and Drug Development Professionals

Abstract

Bromoacetic anhydride is a highly reactive reagent crucial for advanced organic and biochemical synthesis. Its primary utility lies in its ability to introduce bromoacetyl groups, a key functional moiety in the development of targeted biotherapeutics, including antibody-drug conjugates (ADCs), and for analytical applications such as peptide sequencing by mass spectrometry. This guide provides a comprehensive overview of **bromoacetic anhydride**, including its chemical properties, key suppliers and purchasing options, and detailed experimental protocols for its application in bioconjugation.

Chemical Properties and Applications

Bromoacetic anhydride (CAS No. 13094-51-4) is a solid with a molecular weight of 259.88 g/mol .^{[1][2]} It is characterized by its high reactivity as an alkylating agent, which makes it a versatile building block in organic synthesis.^[3]

Key Applications:

- Antibody-Drug Conjugates (ADCs): It serves as a key component in the synthesis of linkers for ADCs, enabling the conjugation of cytotoxic drugs to antibodies for targeted cancer therapy.^{[3][4]}

- Peptide and Protein Modification: **Bromoacetic anhydride** is used for the selective N-terminal bromoacetylation of peptides. This modification introduces a bromine tag that facilitates peptide sequencing in Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry by helping to distinguish between different ion series.[3]
- Organic Synthesis: It is a potent acylating and brominating agent, used to introduce acetyl groups and bromine atoms into various molecules.[1] This is valuable in the synthesis of a wide range of bioactive molecules and pharmaceuticals.[1]
- Polymer Chemistry: The compound can be used as a crosslinking agent in polymer synthesis, reacting with functional groups on polymer chains to increase rigidity and stability. [1]

Suppliers and Purchasing Options

Sourcing high-purity **bromoacetic anhydride** is critical for reproducible research and drug development. A variety of chemical suppliers offer this reagent in different quantities and purities. Below is a summary of purchasing options from several reputable vendors.

Supplier	Catalog Number(s)	Purity	Available Quantities	Price (USD)	Lead Time
Thermo Scientific	AC42670005			\$297.00 (5g), \$441.40 (5g), \$1,605.30 (25g)	
Chemicals (Fisher Scientific)	AC42670025	95%	5 g, 25 g		Check with supplier
	0,				
	AAA1361422				
Apollo Scientific	MFCD00045041	95%	100 mg, 250 mg, 1 g, 5 g	£34.00 (100mg), £55.00 (250mg), £146.00 (1g), £513.00 (5g)	1-3 weeks
Matrix Scientific	-	95+%	5 g	\$605.00	Check with supplier
American Custom Chemicals Corporation	-	95%	1 g, 5 g, 25 g	\$877.20 (1g), \$2,000.00 (5g), \$3,862.91 (25g)	Check with supplier
CP Lab Safety	-	95%	5 g	\$287.03	Check with supplier
Georganics	GEO-04577	High Purity	Milligrams to multi-kilogram batches	Inquire for pricing	Check with supplier
BenchChem	B082147	Research Grade	Inquire for quantities	Inquire for pricing	Check with supplier

Note: Prices and lead times are subject to change and may vary based on location and availability. It is recommended to register on the supplier's website for the most accurate pricing.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

The high reactivity of **bromoacetic anhydride** makes it a powerful tool for bioconjugation.

Below is a detailed protocol for the N-terminal bromoacetylation of a peptide, a common procedure in proteomics and drug development.

N-Terminal Bromoacetylation of Peptides for Mass Spectrometry Analysis

This protocol describes the chemical modification of a peptide's N-terminus with a bromoacetyl group. This modification is useful for subsequent conjugation reactions or for aiding in mass spectrometric sequencing.

Materials:

- Peptide of interest
- **Bromoacetic anhydride**
- Acetonitrile (ACN), HPLC grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIPEA)
- Water, HPLC grade
- 0.1 M Ammonium bicarbonate buffer (pH 8.0)
- C18 Solid-Phase Extraction (SPE) cartridge
- Lyophilizer
- Mass spectrometer (e.g., MALDI-TOF)

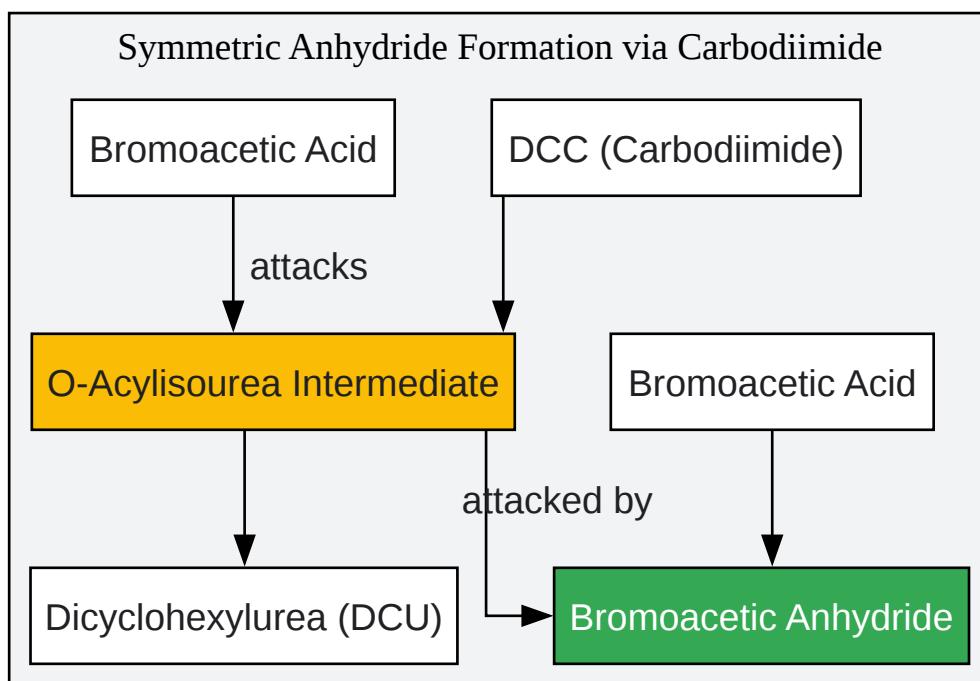
Procedure:

- Peptide Dissolution: Dissolve the peptide in the ammonium bicarbonate buffer at a concentration of 1-5 mg/mL.
- Reagent Preparation: Prepare a 10-fold molar excess solution of **bromoacetic anhydride** in acetonitrile.
- Reaction Initiation: Add the **bromoacetic anhydride** solution to the peptide solution. Add DIPEA to catalyze the reaction and maintain a basic pH.
- Incubation: Gently mix the reaction and incubate at room temperature for 1-2 hours.
- Quenching the Reaction: The reaction can be quenched by adding an excess of a primary amine-containing buffer, such as Tris, or by acidification with TFA.
- Purification of the Labeled Peptide:
 - Acidify the reaction mixture with 0.1% TFA.
 - Condition a C18 SPE cartridge with acetonitrile followed by 0.1% TFA in water.
 - Load the acidified reaction mixture onto the SPE cartridge.
 - Wash the cartridge with 0.1% TFA in water to remove unreacted **bromoacetic anhydride** and salts.
 - Elute the bromoacetylated peptide with a solution of 50-70% acetonitrile in 0.1% TFA.
- Lyophilization: Freeze-dry the eluted peptide to obtain a powder.
- Analysis:
 - Reconstitute the lyophilized peptide in an appropriate solvent for mass spectrometry.
 - Analyze the sample by MALDI-TOF or ESI-MS to confirm the mass shift corresponding to the addition of the bromoacetyl group (C₂H₂BrO), which has a monoisotopic mass of approximately 119.92 Da.

Visualizations

Synthesis of Bromoacetic Anhydride

The synthesis of **bromoacetic anhydride** can be achieved through the dehydration of bromoacetic acid, often facilitated by a dehydrating agent like a carbodiimide (e.g., DCC).[3]

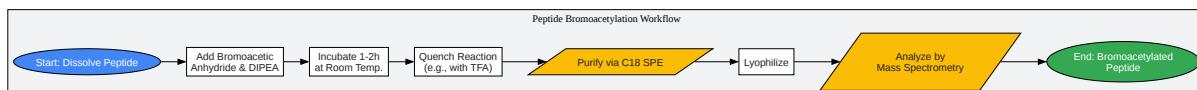


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Caption: Synthesis of **bromoacetic anhydride** via a carbodiimide-mediated reaction.

Experimental Workflow for Peptide Bromoacetylation

The following diagram illustrates the key steps in the experimental workflow for the N-terminal bromoacetylation of a peptide.



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Caption: Workflow for the N-terminal bromoacetylation of a peptide.

Safety and Handling

Bromoacetic anhydride is a hazardous and corrosive compound that can cause severe skin, eye, and respiratory tract damage.^{[1][9]} It reacts with water to release corrosive hydrobromic acid.^[1] Always handle this reagent in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^[9] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Bromoacetic anhydride is an indispensable reagent for researchers and scientists in the field of drug development and proteomics. Its high reactivity allows for the efficient introduction of bromoacetyl groups, enabling a wide range of applications from the synthesis of complex ADCs to the modification of peptides for mass spectrometry. By understanding the available purchasing options and adhering to established experimental protocols and safety guidelines, researchers can effectively leverage the synthetic potential of this versatile compound.

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References

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